

A Technical Guide to Cesium Sulfate: Chemical Formula and Crystal Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cesium sulfate

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This technical guide provides a comprehensive overview of the chemical formula and crystal structure of **cesium sulfate** (Cs_2SO_4). The information is presented with a focus on quantitative data and experimental methodologies, tailored for a scientific audience.

Chemical and Physical Properties

Cesium sulfate is an inorganic salt with the chemical formula Cs_2SO_4 ^{[1][2][3][4]}. It is a white, water-soluble solid commonly used in the preparation of dense aqueous solutions for isopycnic centrifugation, a technique used to separate molecules based on their density^{[1][5]}.

The key chemical and physical properties of **cesium sulfate** are summarized in the table below.

Property	Value
Chemical Formula	Cs_2SO_4
Molar Mass	361.87 g/mol [1]
Appearance	White solid[1][4][6]
Density	4.243 g/cm ³ [1][4]
Melting Point	1,010 °C (1,280 K)[1]
Solubility in Water	179 g/100 mL (at 20 °C)[1]
Solubility	Insoluble in ethanol and acetone[1]

Crystal Structure of β -Cesium Sulfate

At room temperature, **cesium sulfate** exists as the β -polymorph (β - Cs_2SO_4)[7]. It is isostructural with β -potassium sulfate (β - K_2SO_4) and β -rubidium sulfate (β - Rb_2SO_4)[1][7]. The crystal structure was determined through single-crystal X-ray diffraction studies.

Crystallographic Data

The crystal structure of β - Cs_2SO_4 is orthorhombic. The detailed crystallographic data determined at 25 °C are presented in the following table[7].

Parameter	Value
Crystal System	Orthorhombic
Space Group	Pnam (No. 62)
Unit Cell Dimensions	$a = 8.239(1) \text{ \AA}$
	$b = 10.944(1) \text{ \AA}$
	$c = 6.258(1) \text{ \AA}$
Formula Units (Z)	4
Calculated Density	4.260 g/cm ³

Atomic Coordinates and Structure

The structure consists of cesium cations (Cs^+) and sulfate anions (SO_4^{2-}). The sulfate tetrahedra are nearly regular, with an average S-O bond distance of 1.477 Å[7]. There are two distinct cesium ion sites within the crystal lattice. One cesium ion is coordinated by eleven oxygen atoms, while the other is coordinated by nine oxygen atoms[7]. The average Cs-O distances for these coordination spheres are 3.309 Å and 3.188 Å, respectively[7].

The atomic coordinates for $\beta\text{-Cs}_2\text{SO}_4$ are provided in the table below[7].

Atom	Wyckoff Position	x	y	z
Cs(1)	4c	0.6771(1)	-0.0112(1)	0.25
Cs(2)	4c	0.4093(1)	0.7015(1)	0.25
S	4c	0.4172(1)	0.2411(2)	0.25
O(1)	4c	0.4127(5)	0.0620(6)	0.25
O(2)	4c	0.5460(4)	0.2973(7)	0.25
O(3)	8d	0.3035(4)	0.2570(5)	0.0570(5)

Experimental Protocol: Single-Crystal X-ray Diffraction

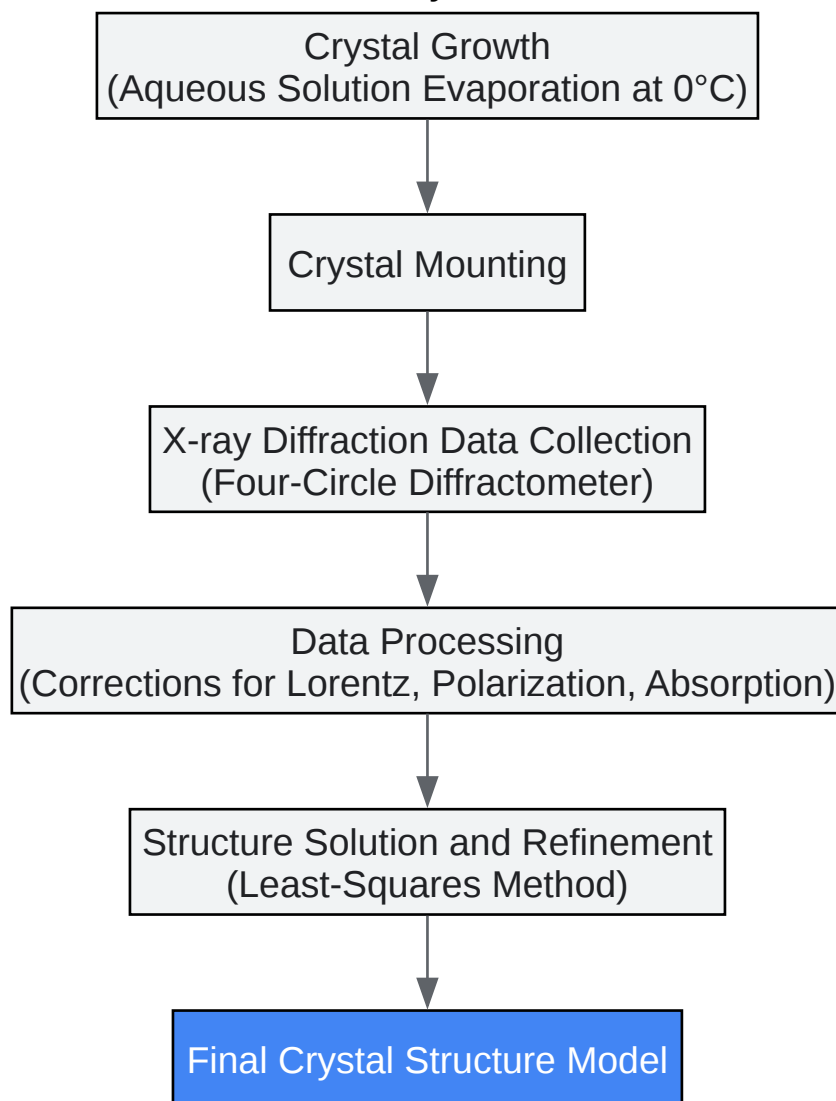
The determination of the crystal structure of $\beta\text{-Cs}_2\text{SO}_4$ involved the following key steps[7]:

- **Crystal Growth:** Single crystals of $\beta\text{-Cs}_2\text{SO}_4$ were prepared by the slow evaporation of an aqueous solution of the salt at approximately 0 °C over one week.
- **Data Collection:** A small prismatic crystal was mounted on a Siemens automatic four-circle diffractometer. X-ray diffraction data were collected using MoK α radiation ($\lambda = 0.7107$ Å) with a graphite monochromator. The θ - 2θ scan technique was employed for data acquisition.
- **Data Processing:** The collected raw intensity data were corrected for Lorentz, polarization, and absorption effects.

- **Structure Solution and Refinement:** The crystal structure was solved and refined using full-matrix least-squares methods. The final refinement, based on 1330 independent reflections, converged to a reliability factor (R-value) of 0.038.

The workflow for determining the crystal structure is illustrated in the diagram below.

Experimental Workflow for Crystal Structure Determination



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Workflow for Crystal Structure Determination.

Visualization of the Cesium Sulfate Crystal Structure

The following diagram provides a simplified two-dimensional representation of the ionic arrangement and coordination within the orthorhombic unit cell of **cesium sulfate**. It illustrates the connectivity between the cesium cations and the sulfate anions.

Ionic arrangement in **Cesium Sulfate**.

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References

- 1. Caesium sulfate - Wikipedia [en.wikipedia.org]
- 2. Cesium sulfate | Cs₂O₄S | CID 25137 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. heegermaterials.com [heegermaterials.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Cesium sulfate | 10294-54-9 [chemicalbook.com]
- 6. chemimpex.com [chemimpex.com]
- 7. scispace.com [scispace.com]
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